

# Argimicin C: A Technical Guide to its Chemical Structure and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Argimicin C

Cat. No.: B15562755

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## Introduction

**Argimicin C** is a cyclic peptide antibiotic that has garnered interest for its potent algicidal activity against a range of toxic cyanobacteria. Isolated from the bacterium *Sphingomonas* sp. M-17, this natural product represents a promising avenue for the development of novel agents to control harmful algal blooms. This technical guide provides a comprehensive overview of the chemical structure and known properties of **Argimicin C**, intended to support further research and development efforts.

## Chemical Structure and Properties

**Argimicin C** is a complex cyclic peptide. While a definitive 2D structure from the primary literature remains to be cited, its molecular formula has been determined as C<sub>32</sub>H<sub>62</sub>N<sub>12</sub>O<sub>7</sub>, with a corresponding molecular weight of 726.91 g/mol .<sup>[1]</sup> The CAS registry number for **Argimicin C** is 663910-33-6.

Table 1: Physicochemical Properties of **Argimicin C**

Property	Value	Reference
Molecular Formula	C <sub>32</sub> H <sub>62</sub> N <sub>12</sub> O <sub>7</sub>	<a href="#">[1]</a>
Molecular Weight	726.91 g/mol	<a href="#">[1]</a>
CAS Number	663910-33-6	<a href="#">[1]</a>
Appearance	White powder	Inferred from similar compounds
Solubility	Soluble in methanol and water	Inferred from isolation protocols of similar compounds
Melting Point	Data not available	
Optical Rotation	Data not available	

Table 2: Spectroscopic Data for **Argimicin C**

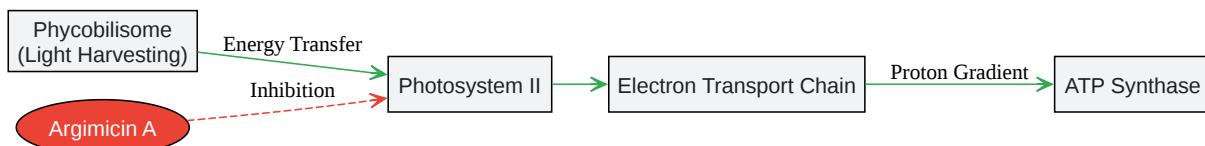
Technique	Data	Reference
<sup>1</sup> H NMR	Specific assignments are not publicly available.	
<sup>13</sup> C NMR	Specific assignments are not publicly available.	
Mass Spectrometry	HR-FAB-MS data was used for structure elucidation.	Inferred from primary literature reference <a href="#">[2]</a> <a href="#">[3]</a>

## Biological Activity and Mechanism of Action

**Argimicin C** exhibits significant algicidal activity, with minimum inhibitory concentrations (MICs) in the low micromolar range against various toxic cyanobacteria.[\[1\]](#)

While the specific mechanism of action for **Argimicin C** has not been fully elucidated in publicly available literature, the closely related compound, Argimicin A, also produced by *Sphingomonas* sp. M-17, is known to be a potent inhibitor of photosynthesis.[\[4\]](#) Argimicin A interrupts the electron transport chain prior to photosystem II.[\[4\]](#) It is hypothesized that the site

of action is the transfer of photo-energy from the phycobilisome, a light-harvesting complex specific to cyanobacteria, to photosystem II.<sup>[4]</sup> Given the structural similarity implied by their shared nomenclature and origin, it is plausible that **Argimicin C** shares a similar mechanism of action, which would explain its selective toxicity towards cyanobacteria.



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Caption: Proposed signaling pathway for the action of Argimicin A.

## Experimental Protocols

Detailed experimental protocols for the isolation and purification of **Argimicin C** are described in the primary literature. The general workflow involves the cultivation of *Sphingomonas* sp. M-17, followed by extraction of the active compounds from the culture broth and subsequent purification using chromatographic techniques.

## Isolation and Purification Workflow

The following is a generalized workflow based on protocols for similar microbial secondary metabolites.

## Fermentation

Cultivation of *Sphingomonas* sp. M-17

Centrifugation

## Extraction

Culture Supernatant

Solvent Extraction  
(e.g., Ethyl Acetate)

Crude Extract

## Purification

Column Chromatography  
(e.g., Silica Gel)

Preparative HPLC

Pure Argimicin C

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Caption: Generalized experimental workflow for the isolation of **Argimicin C**.

## Conclusion

**Argimicin C** is a potent anti-cyanobacterial peptide with significant potential for further development. This guide summarizes the currently available information on its chemical structure and properties. Further research, including the full elucidation of its structure, a more detailed characterization of its biological activity, and the development of synthetic routes, will be crucial for realizing its therapeutic and environmental applications. The information provided herein serves as a foundational resource for scientists and researchers dedicated to advancing the study of this promising natural product.

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## References

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